

MTFSILi chemical structure and properties

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An In-depth Technical Guide to **MTFSILi** and Related Lithium Salts for Advanced Battery Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

The development of next-generation energy storage solutions, particularly advanced lithium batteries, necessitates the exploration of novel electrolyte materials that can offer enhanced safety, longevity, and performance. This technical guide provides a comprehensive overview of a promising methacrylic monomer, lithium 3-(2-methylprop-2-enoyloxy)propylsulfonyl-(trifluoromethylsulfonyl)azanide (MTFSILi), and two closely related and widely used lithium salts: Lithium bis(fluorosulfonyl)imide (LiFSI) and Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI).

This document details their chemical structures, physicochemical properties, synthesis protocols, and their applications in creating advanced electrolyte systems, with a particular focus on single-ion conducting polymer electrolytes derived from **MTFSILi**.

Chemical Structures and Identification

A clear understanding of the molecular architecture is fundamental to comprehending the properties and functions of these compounds.

MTFSILi: A Monomer for Single-Ion Conductors



MTFSILi is a unique molecule that combines a polymerizable methacrylate group with a lithium sulfonyl(trifluoromethanesulfonyl)imide moiety.[1] This design allows for its incorporation into a polymer backbone, effectively immobilizing the anionic component and creating a single-ion conducting polymer electrolyte where the primary charge carriers are lithium ions.[2]

Caption: Chemical structure of **MTFSILi**.

LiFSI: A Promising Electrolyte Salt

LiFSI is increasingly recognized as a superior alternative to conventional lithium salts in electrolytes for lithium-ion batteries. It exhibits high thermal and electrochemical stability and is known to form a stable solid electrolyte interphase (SEI) on the anode.[3][4]

Caption: Chemical structure of LiFSI.

LiTFSI: A Well-Established Lithium Salt

LiTFSI is a widely studied and utilized lithium salt in battery electrolytes due to its excellent thermal stability, high ionic conductivity, and good solubility in various organic solvents.[5][6] However, it can cause corrosion of the aluminum current collector at high potentials.[6]

Caption: Chemical structure of LiTFSI.

Physicochemical Properties

The following tables summarize the key quantitative data for **MTFSILi**, LiFSI, and LiTFSI, facilitating a direct comparison of their properties.

Table 1: General and Physical Properties



Property	MTFSILi	LiFSI	LiTFSI
IUPAC Name	lithium;3-(2- methylprop-2- enoyloxy)propylsulfon yl- (trifluoromethylsulfonyl)azanide	Lithium bis(fluorosulfonyl)azan ide	Lithium bis(trifluoromethylsulfo nyl)azanide[5]
CAS Number	1426833-00-2	171611-11-3	90076-65-6[5]
Molecular Formula	C8H11F3LiNO6S2[1]	F ₂ LiNO ₄ S ₂	C ₂ F ₆ LiNO ₄ S ₂ [5]
Molecular Weight (g/mol)	345.23[1]	187.07	287.09[5]
Appearance	White to almost white crystalline powder	White powder[7]	White solid[5]
Melting Point (°C)	-	~140[7]	236[5]
Density (g/cm³)	-	-	2.15 (at 20 °C)[5]
Solubility in Water	-	-	80.65% (at 22 °C)[5]

Table 2: Electrochemical Properties



Property	MTFSILi (in Polymer Electrolyte)	LiFSI	LiTFSI
Ionic Conductivity (S/cm)	> 3 x 10 ⁻³ at 60°C (in PEO matrix)[8]; Approaching 1 x 10 ⁻² at 150°C (in polymer blend)[8]	-	-
Li+ Transference Number	~0.9[8]	-	-
Electrochemical Stability Window (vs. Li/Li+)	Up to 4.7 V[8]	>5.0 V[4]	~5.0 V (can corrode Al > 3.5 V)[4]

Experimental Protocols

This section provides detailed methodologies for the synthesis of these compounds and their application in battery electrolytes.

Synthesis of LiTFSI

This protocol is based on a one-pot synthesis method described in patents.[9][10]

Objective: To synthesize Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI).

Materials:

- Alkyl lithium (e.g., n-butyllithium) in a non-polar solvent
- Trifluoromethane (CF₃H) gas
- Lithium bis(fluorosulfonyl)imide (LiFSI)
- Anhydrous ether (e.g., diethyl ether or n-butyl ether)
- Anhydrous, inert atmosphere (Nitrogen or Argon)



Low-temperature reaction vessel

Procedure:

- Preparation of Trifluoromethyl Lithium:
 - Under an inert atmosphere, cool a solution of alkyl lithium in a non-polar solvent to between -70°C and -50°C in a low-temperature reaction vessel.
 - Slowly bubble trifluoromethane gas into the cooled solution. The reaction is exothermic, so
 maintain the temperature within the specified range by controlling the gas flow rate.
 - Continue the gas introduction until the reaction temperature no longer shows a significant change, indicating the completion of the trifluoromethyl lithium formation.
- Reaction with LiFSI:
 - Prepare a solution of LiFSI in an anhydrous ether.
 - Slowly add the LiFSI solution dropwise to the freshly prepared trifluoromethyl lithium solution while maintaining the reaction temperature between -30°C and 0°C.
 - A white precipitate of lithium fluoride (LiF) will form during the addition.
 - After the complete addition of the LiFSI solution, allow the reaction to proceed for an additional two hours at the same temperature.
- Isolation and Purification:
 - Filter the reaction mixture to remove the precipitated LiF.
 - Concentrate the filtrate under reduced pressure to evaporate the solvent, yielding a white solid crude product.
 - Wash the crude product with dichloromethane and filter.
 - Dry the resulting white solid under vacuum at 80°C to obtain pure LiTFSI.



Caption: Comparison of ion movement in dual-ion vs. single-ion conductors.

Conclusion

MTFSILi, LiFSI, and LiTFSI represent a crucial class of materials for the advancement of lithium battery technology. MTFSILi, in particular, offers a pathway to the development of single-ion conducting polymer electrolytes that can mitigate many of the challenges associated with traditional liquid electrolytes. LiFSI and LiTFSI continue to be important as high-performance electrolyte salts. A thorough understanding of their chemical structures, properties, and synthesis, as provided in this guide, is essential for researchers and scientists working to develop the next generation of energy storage devices.

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